

A Technical Guide to the Physical Properties of 1-Iododecane

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Compound of Interest

Compound Name: 1-Iododecane

Cat. No.: B1670042

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Abstract

This technical guide provides a comprehensive overview of the physical properties of **1-iododecane**, with a primary focus on its boiling point. The document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. It includes a detailed summary of quantitative data, a standardized experimental protocol for boiling point determination, and a logical diagram illustrating the factors that influence the boiling points of haloalkanes. This guide aims to serve as a practical reference for laboratory and research applications involving **1-iododecane**.

Introduction to 1-Iododecane

1-Iododecane (CAS No. 2050-77-3) is a primary alkyl halide consisting of a ten-carbon chain with an iodine atom attached to the terminal carbon.^[1] It is typically a colorless to pale yellow liquid at room temperature and is largely insoluble in water but soluble in many organic solvents.^{[1][2][3]} Due to the presence of the highly polarizable iodine atom, **1-iododecane** exhibits strong London dispersion forces, which significantly impact its physical properties, particularly its boiling point.^[4] This compound serves as a valuable reagent in various organic synthesis reactions.^[1]

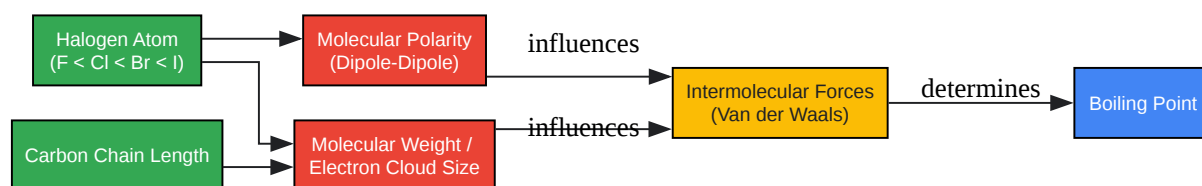
Quantitative Physical Properties

The physical properties of **1-iododecane** are well-documented in chemical literature. The following table summarizes the key quantitative data available for this compound, providing a clear and concise reference.

Property	Value	Conditions	Reference(s)
Boiling Point	264.174 °C	at 760 mmHg	[2]
132 °C	at 15 mmHg	[3][5][6]	
Melting Point	-16 °C	[2]	
Density	1.262 g/cm ³	at 20 °C	[2]
1.257 g/mL	at 25 °C	[3][5][6]	
Vapor Pressure	0.01 mmHg	at 20 °C	[2][3][5]
Refractive Index	n _{20/D} 1.485	[2][3][5][6]	
Molecular Weight	268.18 g/mol	[5][7]	
Flash Point	99.335 °C	[2]	

Factors Influencing Haloalkane Boiling Points

The boiling point of a haloalkane is determined by the strength of its intermolecular forces. The diagram below illustrates the key molecular characteristics that influence these forces and, consequently, the boiling point. For iodoalkanes, the large electron cloud of the iodine atom leads to significant London dispersion forces, which are the dominant intermolecular interaction.



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Caption: Factors influencing the boiling point of haloalkanes.

Experimental Protocol: Boiling Point Determination via the Thiele Tube Method

The Thiele tube method is a convenient and widely accepted technique for determining the boiling point of a liquid, especially when only a small sample volume is available.^[8]

Materials:

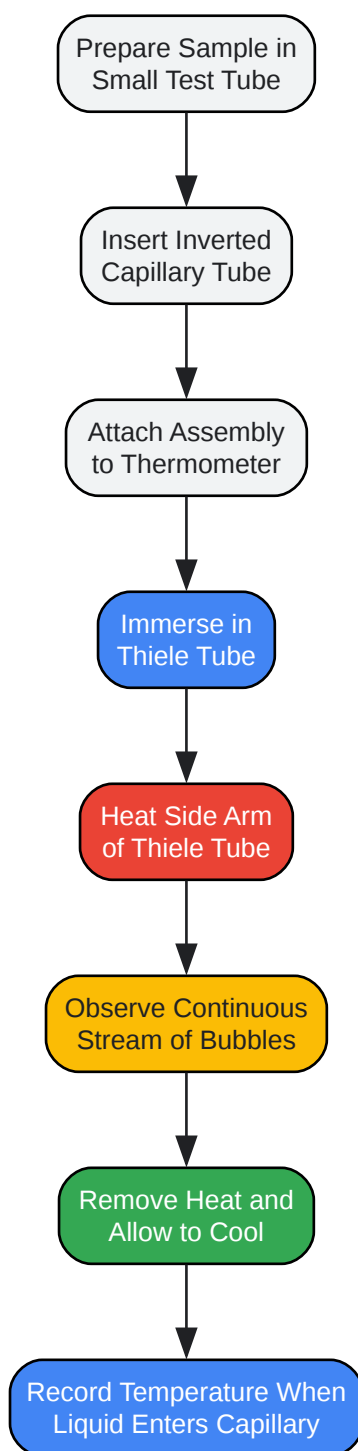
- Thiele tube
- High-boiling mineral oil
- Thermometer (-10 to 300 °C)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Bunsen burner or other heat source
- **1-iododecane** sample (approx. 0.5 mL)

Procedure:

- Sample Preparation: Fill the small test tube to about half-full with the **1-iododecane** sample.^[8]
- Capillary Tube Insertion: Place the capillary tube into the test tube with the open end down.^[8]
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.^[8]

- **Thiele Tube Setup:** Clamp the Thiele tube to a retort stand and fill it with mineral oil, ensuring the side arm is also filled.
- **Immersion:** Insert the thermometer and test tube assembly into the Thiele tube, positioning the sample in the main body of the tube.^[8]
- **Heating:** Gently heat the side arm of the Thiele tube with a Bunsen burner.^[8] This design promotes even heat distribution through convection currents in the oil.
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and be expelled as bubbles.^[8] Upon reaching the boiling point of **1-iododecane**, a continuous and rapid stream of vapor bubbles will emerge from the capillary tube.^[8]
- **Boiling Point Reading:** Remove the heat source when a vigorous stream of bubbles is observed. As the apparatus cools, the bubbling will slow down. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[8]
- **Repeat for Accuracy:** It is advisable to allow the apparatus to cool sufficiently and then repeat the heating and cooling cycle to obtain a more accurate and reproducible measurement.

The following workflow diagram illustrates the key steps in the experimental determination of a boiling point using the Thiele tube method.



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Caption: Workflow for boiling point determination.

Conclusion

This technical guide has provided a detailed summary of the boiling point and other significant physical properties of **1-iododecane**. The data presented, sourced from reputable chemical databases, offers a reliable reference for scientific applications. Furthermore, the inclusion of a standard experimental protocol for boiling point determination equips researchers with the necessary methodology for empirical verification. The provided diagrams offer a clear visualization of the theoretical principles and practical workflows relevant to the physical chemistry of this compound.

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